A Comparative Guide to the Characterization of 7-Chlorocoumaran-2-Carboxylic Acid

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Compound of Interest

Compound Name:	*7-Chloro-2,3-dihydrobenzofuran-2-carboxylic acid*
CAS No.:	*26018-45-1*
Cat. No.:	*B1429415*

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In the landscape of medicinal chemistry and materials science, the coumaran (2,3-dihydrobenzofuran) scaffold is a cornerstone for the development of novel therapeutics and functional materials. The introduction of a chlorine substituent onto this privileged structure can significantly modulate its physicochemical and biological properties. This guide provides a comprehensive characterization of 7-chlorocoumaran-2-carboxylic acid, a molecule of interest for further synthetic elaboration. In the absence of direct experimental data for this specific derivative, we present a comparative analysis based on the known characteristics of the parent compound, 2,3-dihydrobenzofuran-2-carboxylic acid, and established principles of physical organic chemistry. This guide is intended to serve as a predictive tool and a methodological framework for researchers engaged in the synthesis and characterization of related compounds.

Synthesis: A Comparative Perspective

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The synthesis of 7-chlorocoumaran-2-carboxylic acid can be envisioned as a two-stage process: the formation of the coumaran-2-carboxylic acid core followed by chlorination, or the synthesis from a pre-chlorinated starting material. For clarity, we will first consider the synthesis of the parent compound.

A common and effective method for the synthesis of 2,3-dihydrobenzofuran-2-carboxylic acid is the hydrogenation of its unsaturated analogue, benzofuran-2-carboxylic acid.[1] This approach is favored for its high yield and the commercial availability of the starting material.

Experimental Protocol: Synthesis of 2,3-Dihydrobenzofuran-2-carboxylic Acid[1]

- Dissolution: Dissolve benzofuran-2-carboxylic acid (1 equivalent) in a suitable solvent, such as ethyl acetate.
- Catalyst Addition: Add 10% Palladium on carbon (Pd/C) to the solution. The catalyst loading is typically around 75% by weight of the starting material.
- Hydrogenation: Subject the reaction mixture to a hydrogen atmosphere (65-70 psi) for 48 hours. The progress of the reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: Upon completion, filter the reaction mixture to remove the catalyst. The filtrate is then concentrated under reduced pressure.
- Purification: Recrystallize the crude product from a mixture of ethyl acetate and hexane (e.g., 1:6 ratio) to yield pure 2,3-dihydrobenzofuran-2-carboxylic acid.

For the synthesis of 7-chlorocoumaran-2-carboxylic acid, two primary strategies can be proposed:

- Late-Stage Chlorination: Direct chlorination of 2,3-dihydrobenzofuran-2-carboxylic acid. This would likely involve an electrophilic aromatic substitution reaction. However, controlling the regioselectivity to favor the 7-position over other activated positions on the benzene ring could be challenging.
- Synthesis from a Chlorinated Precursor: A more controlled approach would involve starting with a chlorinated phenol, for instance, 2-allyl-6-chlorophenol, and proceeding through a

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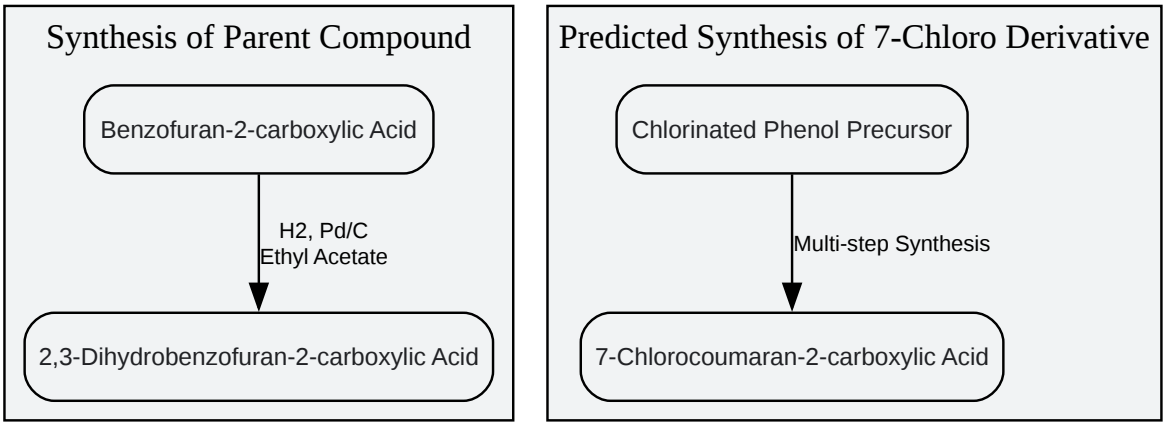
cyclization reaction to form the dihydrobenzofuran ring.

The choice of synthetic route will depend on the availability of starting materials and the desired control over the final product's purity.



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Caption: Synthetic routes to the parent and 7-chloro coumaran-2-carboxylic acid.

Spectroscopic Characterization: A Predictive Analysis

The structural elucidation of 7-chlorocoumaran-2-carboxylic acid relies on a combination of spectroscopic techniques. Below, we compare the known data for the parent compound with the predicted data for its 7-chloro derivative.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR spectroscopy is a powerful tool for confirming the structure of these compounds. The spectrum of 2,3-dihydrobenzofuran-2-carboxylic acid has been reported.[1]

^{1}H NMR Data for 2,3-Dihydrobenzofuran-2-carboxylic Acid (300 MHz, $CDCl_3$)[1]

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
11.05	broad singlet	1H	-COOH
7.17	multiplet	2H	Ar-H
6.91	multiplet	2H	Ar-H
5.24	double doublet	1H	H-2
3.63	double doublet	1H	H-3a
3.42	double doublet	1H	H-3b

For 7-chlorocoumaran-2-carboxylic acid, we can predict the following changes in the ^{1}H NMR spectrum:

- Aromatic Region: The introduction of an electron-withdrawing chlorine atom at the 7-position will deshield the adjacent aromatic protons. The aromatic signals are expected to shift downfield. The substitution pattern will also simplify the splitting, likely resulting in a doublet for H-6, a doublet for H-4, and a doublet of doublets for H-5.
- Aliphatic Region: The chemical shifts of the protons on the dihydrofuran ring (H-2 and H-3) are not expected to be significantly affected by the remote chlorine substituent.
- Carboxylic Acid Proton: The chemical shift of the carboxylic acid proton is also unlikely to change significantly.

Infrared (IR) Spectroscopy

While an experimental IR spectrum for 2,3-dihydrobenzofuran-2-carboxylic acid is not readily available, the characteristic absorptions for a carboxylic acid are well-established.

Predicted IR Absorptions

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Wavenumber (cm^{-1})	Intensity	Assignment
3300-2500	Broad	O-H stretch (carboxylic acid dimer)
~1700	Strong	C=O stretch (carboxylic acid)
~1250	Strong	C-O stretch (carboxylic acid)
Aromatic C-H & C=C	Medium-Weak	Aromatic stretches and bends
~800-700	Strong	C-Cl stretch (for the 7-chloro derivative)

The presence of the chlorine atom in 7-chlorocoumaran-2-carboxylic acid would introduce a C-Cl stretching vibration, typically observed in the fingerprint region of the spectrum.

Mass Spectrometry (MS)

The mass spectrum of 7-chlorocoumaran-2-carboxylic acid is expected to show a distinct isotopic pattern for the molecular ion due to the presence of the chlorine atom (^{35}Cl and ^{37}Cl isotopes in an approximate 3:1 ratio).

Predicted Mass Spectral Data

Compound	Molecular Formula	Molecular Weight (g/mol)	Predicted M+ and M+2 Pattern	Key Fragmentation Pathways
2,3-Dihydrobenzofuran-2-carboxylic acid	$C_9H_8O_3$	164.16	M+ at m/z 164	Loss of H_2O, CO, COOH
7-Chlorocoumaran-2-carboxylic acid	$C_9H_7ClO_3$	198.60	M+ at m/z 198 and M+2 at m/z 200 (3:1 ratio)	Loss of Cl, H_2O, CO, COOH

Physical Properties: A Comparative Summary

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The physical properties of a molecule are crucial for its handling, formulation, and biological activity.

Property	2,3-Dihydrobenzofuran-2-carboxylic Acid	7-Chlorocoumaran-2-carboxylic Acid (Predicted)	Rationale for Prediction
Melting Point	116-118 °C[1]	Higher	The addition of a chlorine atom increases the molecular weight and polarity, leading to stronger intermolecular forces.
Solubility	Sparingly soluble in water, soluble in organic solvents.	Lower in nonpolar solvents, potentially slightly higher in polar aprotic solvents.	The increased polarity due to the C-Cl bond will affect solubility.
Acidity (pKa)	Predicted pKa ~3.17[1]	Lower (more acidic)	The electron-withdrawing inductive effect of the chlorine atom will stabilize the carboxylate anion, increasing acidity.

Experimental Workflow for Characterization

A systematic workflow is essential for the unambiguous characterization of a newly synthesized compound like 7-chlorocoumaran-2-carboxylic acid.

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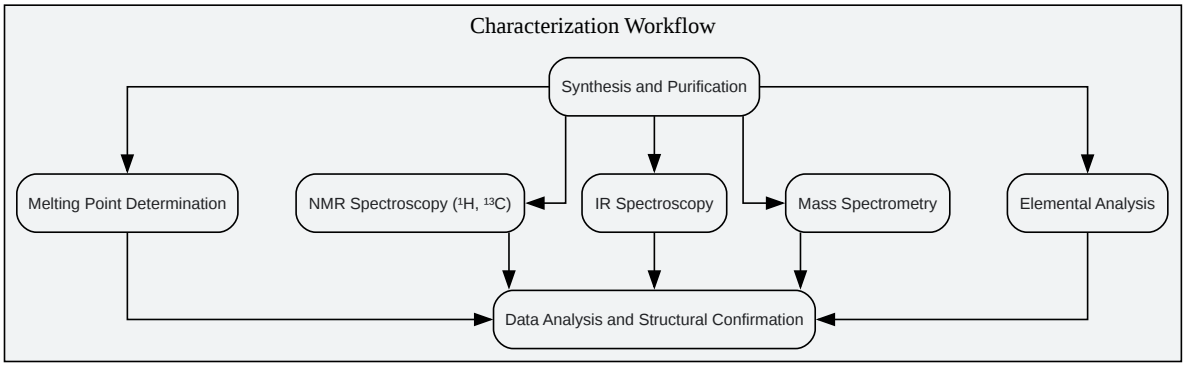

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Caption: A typical workflow for the characterization of a novel organic compound.

Conclusion

This guide provides a detailed, albeit predictive, characterization of 7-chlorocoumaran-2-carboxylic acid. By leveraging the known experimental data of the parent compound, 2,3-dihydrobenzofuran-2-carboxylic acid, and fundamental principles of organic chemistry, we have forecasted the key spectroscopic and physical properties of the 7-chloro derivative. This comparative approach offers a valuable framework for researchers, enabling them to anticipate the characteristics of this and similar molecules, and to design appropriate experimental strategies for their synthesis and analysis.

References

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Sources

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